

side-by-side comparison of magnesium acetate and magnesium citrate bioavailability

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Compound of Interest

Compound Name: Magnesium acetate

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A Comparative Analysis of Magnesium Acetate and Magnesium Citrate Bioavailability

For researchers, scientists, and drug development professionals, understanding the bioavailability of different magnesium salts is paramount for effective formulation and therapeutic application. This guide provides a side-by-side comparison of **magnesium acetate** and magnesium citrate, focusing on their bioavailability as supported by experimental data. While direct head-to-head comparative studies are not readily available in the public domain, this analysis synthesizes findings from separate key studies to offer valuable insights.

Quantitative Bioavailability Data

Organic forms of magnesium, such as citrate and acetate, are generally recognized for their superior bioavailability compared to inorganic forms like magnesium oxide. The following tables summarize quantitative data from studies on **magnesium acetate** and magnesium citrate, providing a basis for their comparison.

Table 1: Bioavailability of **Magnesium Acetate**

Dose (mEq of Mg)	Fractional Absorption (%)
0	65%
10	45%
20	28%
40	17%
80	11%

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